

preventing 1-Nonen-3-ol degradation during storage

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Compound Focus: (3S)-1-Nonen-3-ol

CAS No.: 123878-29-5

Cat. No.: S8537997

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What We Know About 1-Nonen-3-ol

1-Nonen-3-ol is an unsaturated alcohol. Here is a summary of its key identifiers and available storage guidance:

Property	Description
Chemical Name	1-Nonen-3-ol [1]
CAS Number	21964-44-3 [1]
Molecular Formula	C ₉ H ₁₈ O [1]
Structure	Unsaturated alcohol (nine-carbon chain with a double bond and a hydroxyl group) [2]
Recommended Storage	Store in a cool, well-ventilated place. Keep container tightly closed [1].
Flash Point	69.5 °C [1]

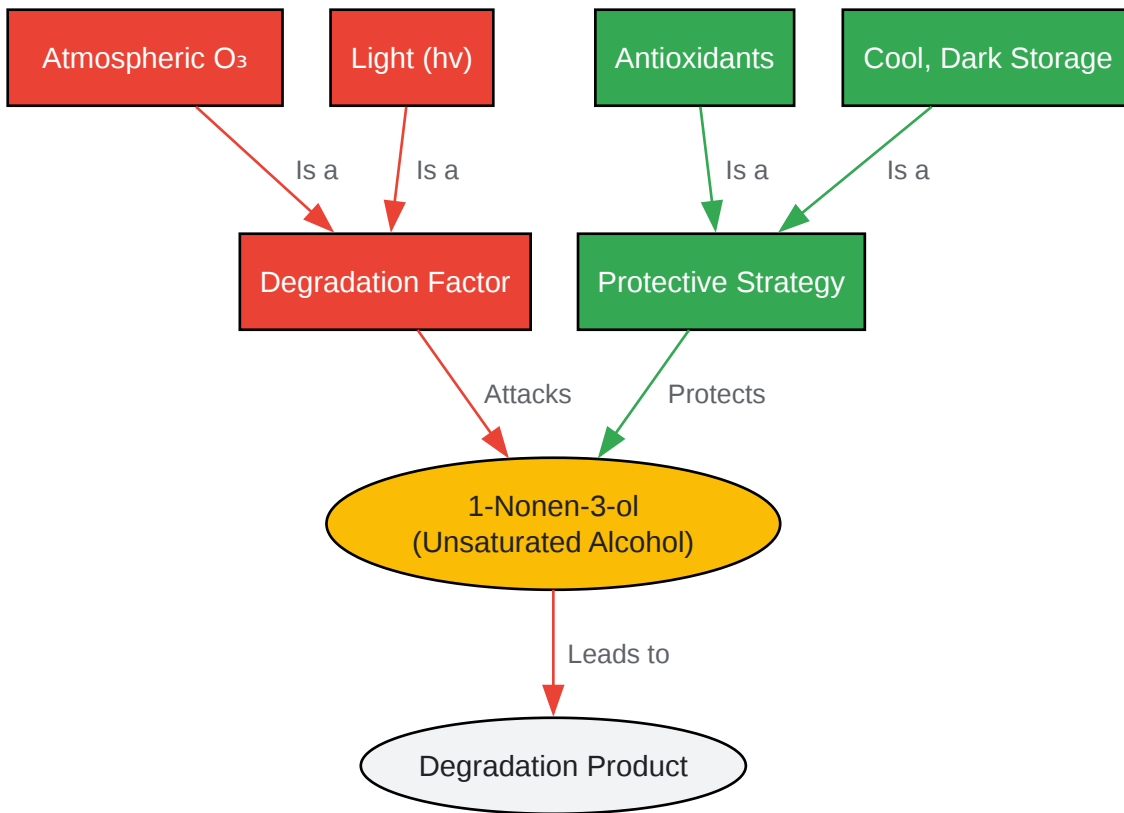
The Safety Data Sheet (SDS) advises general safe storage practices but does not provide specific data on degradation rates or conditions [1].

Stability Insights and Inferred Strategies

While direct data on 1-Nonen-3-ol is limited, its chemical structure and related research point to potential stability issues and handling strategies.

- **Primary Degradation Risk:** As an unsaturated alcohol, 1-Nonen-3-ol is susceptible to **oxidation**, particularly by atmospheric ozone (O₃) [2]. This gas-phase reaction is a significant degradation pathway that can lead to the formation of secondary products.
- **Inferred Protective Measures:**
 - **Use of Antioxidants:** To prevent oxidative rancidity, the use of antioxidants is common in the food industry for protecting fats and oils [3] [4]. This principle could be applied to protect 1-Nonen-3-ol.
 - **Control of Storage Conditions:** Research on similar materials shows that exposure to **light** can be a more critical factor in deterioration than elevated temperature alone. One study on pea protein found that light exposure caused drastic quality changes, while storage in the dark at a higher temperature had a much smaller effect [5].

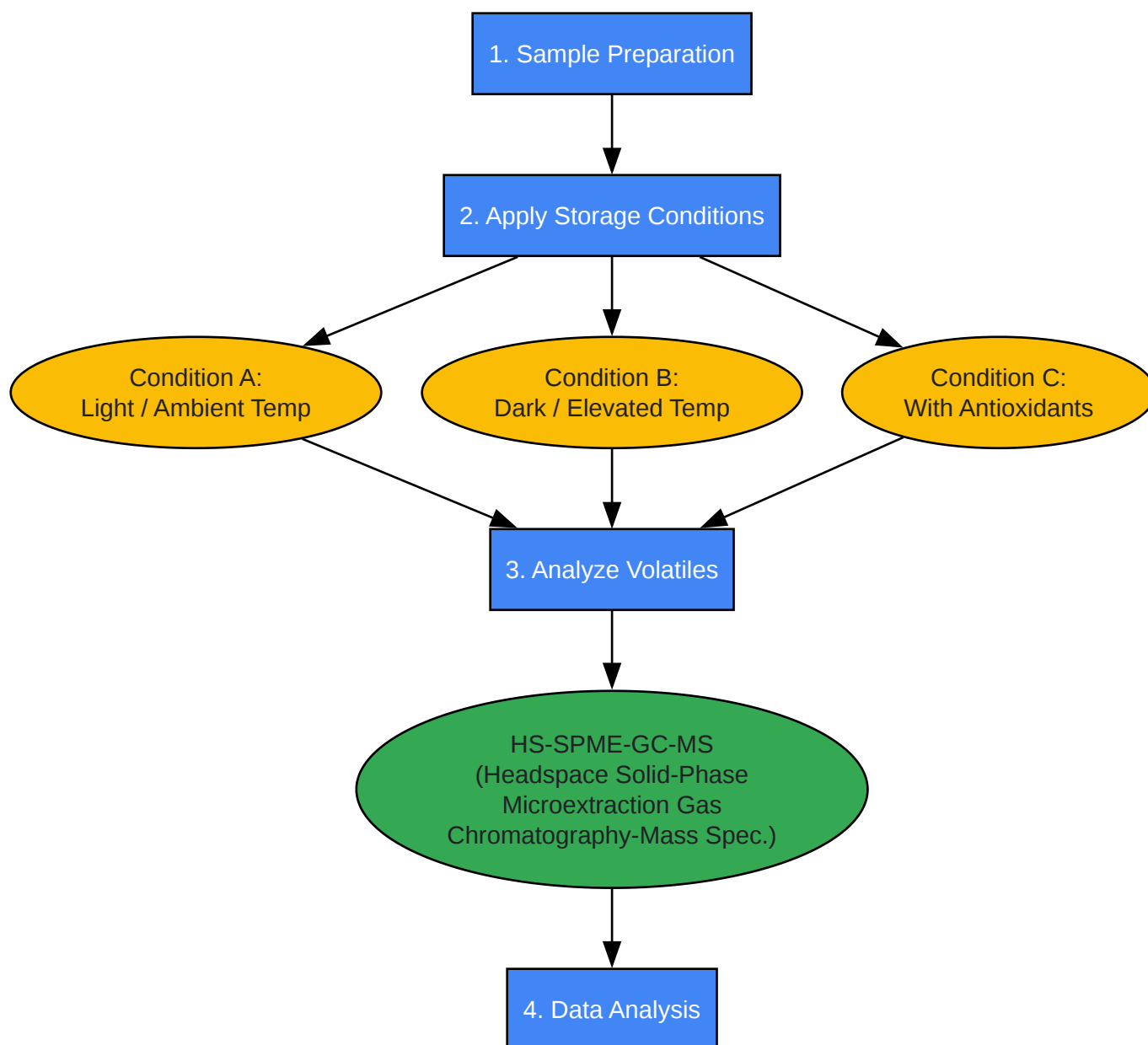
The relationship between the compound's structure, potential degradation factors, and protective strategies can be visualized as follows:



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Suggested Experimental Approach

To build the technical guides you need, you may have to generate experimental data. Here is a potential workflow for a stability study, based on common practices for assessing volatile compound degradation:



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- **Key Parameters to Test:** As the diagram shows, your experimental design should compare different conditions [5]. Crucially, include a set of samples with added antioxidants (like Tocopherols - Vitamin E) [3] [4] to quantitatively assess their protective effect.
- **Core Analytical Technique:** The most relevant analytical method for tracking volatile compounds like 1-Nonen-3-ol is **HS-SPME-GC-MS** (Headspace Solid-Phase Microextraction Gas Chromatography-Mass Spectrometry) [5]. This technique is excellent for detecting and quantifying volatile organic compounds without extensive sample preparation.

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